

dealing with lot-to-lot variability of Dasa-58

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Compound of Interest

Compound Name: Dasa-58

Cat. No.: B15614701

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Dasa-58 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address potential lot-to-lot variability of **Dasa-58**, a potent and specific allosteric activator of Pyruvate Kinase M2 (PKM2). Ensuring consistent experimental outcomes is critical, and this resource is designed to help researchers, scientists, and drug development professionals identify and mitigate issues arising from variations between different batches of **Dasa-58**.

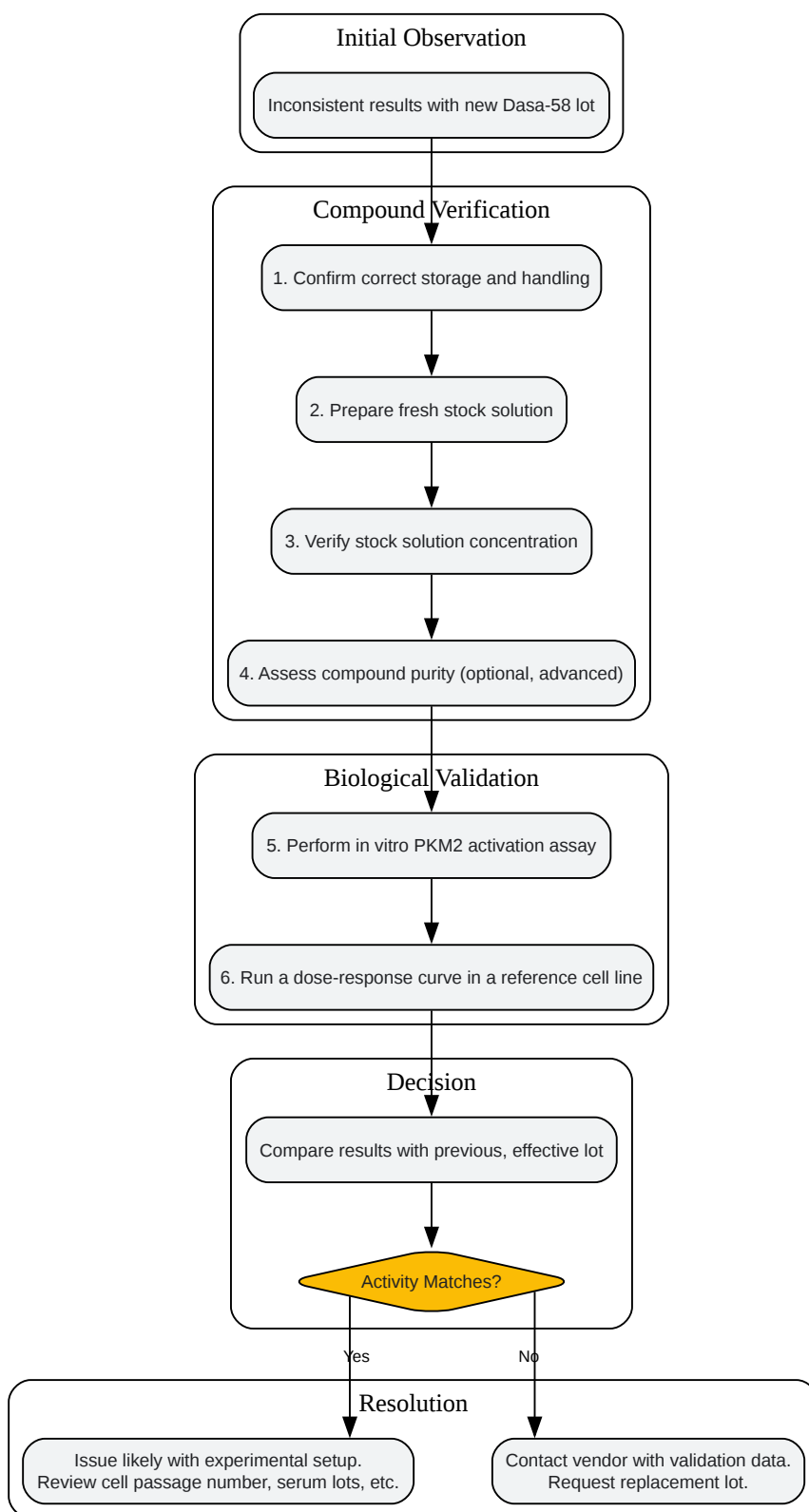
Troubleshooting Guide: Addressing Inconsistent Dasa-58 Activity

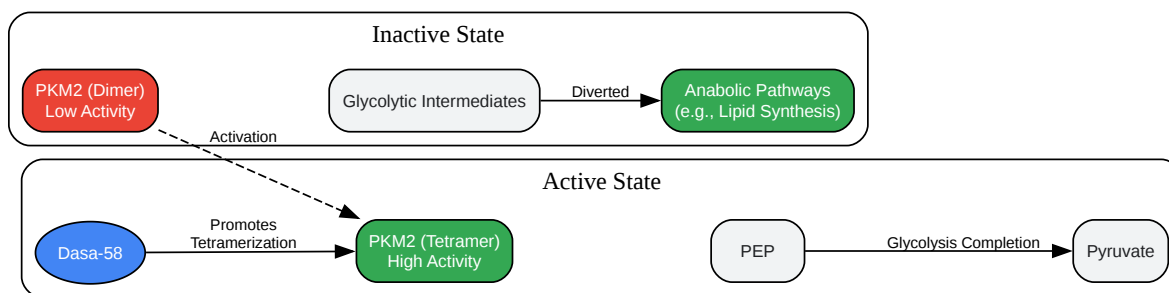
Researchers may occasionally observe discrepancies in the efficacy of **Dasa-58** between different lots. This guide provides a systematic approach to troubleshoot and resolve such issues.

Q1: My new lot of **Dasa-58** shows lower than expected activity in my cellular assay. What should I do?

A1: When a new lot of **Dasa-58** exhibits reduced activity, it is crucial to systematically verify both the compound's integrity and the experimental setup.

Recommended Troubleshooting Workflow:





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